

Application Note: GC-MS Analysis of 1-(2,5-Dimethoxybenzyl)piperazine Hydrochloride

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Compound of Interest

Compound Name:	1-(2,5-Dimethoxybenzyl)piperazine hydrochloride
CAS No.:	374897-99-1
Cat. No.:	B1321116

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Authored for: Researchers, scientists, and drug development professionals.

Abstract

This application note details a comprehensive methodology for the qualitative and quantitative analysis of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride**, a designer piperazine derivative, utilizing Gas Chromatography-Mass Spectrometry (GC-MS). The protocols provided herein cover sample preparation, instrumentation parameters, and data analysis, offering a robust framework for the reliable identification and quantification of this compound in various matrices. The described method is crucial for forensic analysis, toxicological screening, and quality control in pharmaceutical research.

Introduction

1-(2,5-Dimethoxybenzyl)piperazine is a synthetic compound belonging to the piperazine class of drugs, which are often encountered as novel psychoactive substances (NPS). Structurally related to other designer drugs, accurate and sensitive analytical methods are imperative for its

detection and characterization. Gas Chromatography-Mass Spectrometry (GC-MS) stands as a primary analytical tool for the identification and validation of such substances due to its high separation efficiency and definitive mass spectral data.^[1] This document provides a detailed protocol for the GC-MS analysis of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride**.

Experimental Protocols

Sample Preparation

The selection of a sample preparation method is contingent on the sample matrix. The following protocols are recommended for different sample types.

2.1.1. Solid Samples (e.g., powders, tablets)

- Accurately weigh approximately 10 mg of the homogenized solid sample.
- Dissolve the sample in 10 mL of methanol.
- Vortex the mixture for 2 minutes to ensure complete dissolution.
- Filter the solution using a 0.45 µm syringe filter into a GC vial.

2.1.2. Biological Samples (e.g., plasma, urine)

A liquid-liquid extraction (LLE) or solid-phase extraction (SPE) is recommended for biological matrices to remove interferences.

- Liquid-Liquid Extraction (LLE):
 - To 1 mL of the biological sample, add a suitable internal standard.
 - Add 1 mL of 1 M sodium hydroxide to basify the sample.
 - Add 5 mL of an organic solvent (e.g., chloroform or ethyl acetate).
 - Vortex for 5 minutes and centrifuge at 3000 rpm for 10 minutes.
 - Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in 100 μ L of ethyl acetate for GC-MS analysis.[2]
- Solid-Phase Extraction (SPE):
 - Condition a mixed-mode SPE cartridge (e.g., OASIS MCX) with methanol and water.
 - Load the pre-treated sample onto the cartridge.
 - Wash the cartridge with 0.1 M HCl followed by methanol to remove interferences.
 - Elute the analyte with 2 mL of 5% ammonium hydroxide in methanol.[3][4]
 - Evaporate the eluate to dryness and reconstitute in a suitable solvent for analysis.

GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of 1-(2,5-Dimethoxybenzyl)piperazine.

Parameter	Recommended Setting
Gas Chromatograph	Agilent 7890A GC or equivalent
Column	DB-1 MS, HP-5ms, or equivalent (30 m x 0.25 mm, 0.25 µm film thickness)[2][5]
Carrier Gas	Helium at a constant flow rate of 1 mL/min[2][5]
Inlet Temperature	280°C[2][6]
Injection Volume	1 µL
Injection Mode	Split (20:1) or Splitless[2][5][6]
Oven Temperature Program	Initial temperature: 100°C, hold for 1 minute. Ramp to 300°C at 12°C/min, hold for 9 minutes. [2][6]
Mass Spectrometer	Agilent 5975C MSD or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV[2][4]
MS Source Temperature	230°C[2][6]
MS Quadrupole Temperature	150°C[2]
Transfer Line Temperature	280°C[2][6]
Data Acquisition	Full Scan Mode (m/z 40-550) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.[5]

Data Presentation

Quantitative data for closely related piperazine compounds are summarized below to provide an expected performance range for the analytical method.

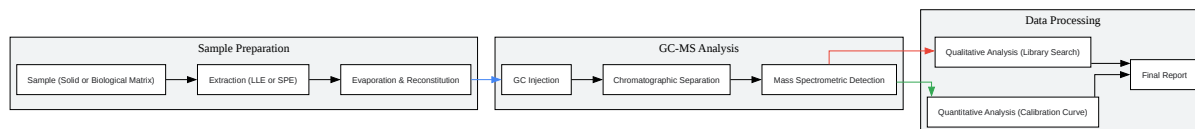
Analyte	Matrix	Linearity Range (µg/mL)	r^2	LOD (µg/mL)	LOQ (µg/mL)	Recovery (%)
1-Benzylpiperazine (BZP)	Plasma	0 - 10	> 0.99	0.004	0.016	79 - 96[3] [5]
1-Benzylpiperazine (BZP)	Urine	0 - 10	> 0.99	0.002	0.008	90 - 108[3] [5]
2C-B	Urine	0.5 - 1.5	> 0.999	-	-	-

Expected Mass Fragmentation

The Electron Ionization (EI) mass spectrum of 1-(2,5-Dimethoxybenzyl)piperazine is expected to show characteristic fragment ions resulting from the cleavage of the benzyl group and fragmentation of the piperazine ring. Based on the fragmentation patterns of similar compounds like dimethoxybenzylpiperazines, key fragments would include ions corresponding to the dimethoxybenzyl moiety and the piperazine ring.[7] The major fragment ions for regioisomeric dimethoxybenzyl analogues often include m/z 229 from the loss of the substituted benzyl radical and m/z 56 from the piperazine ring.[7]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride**.

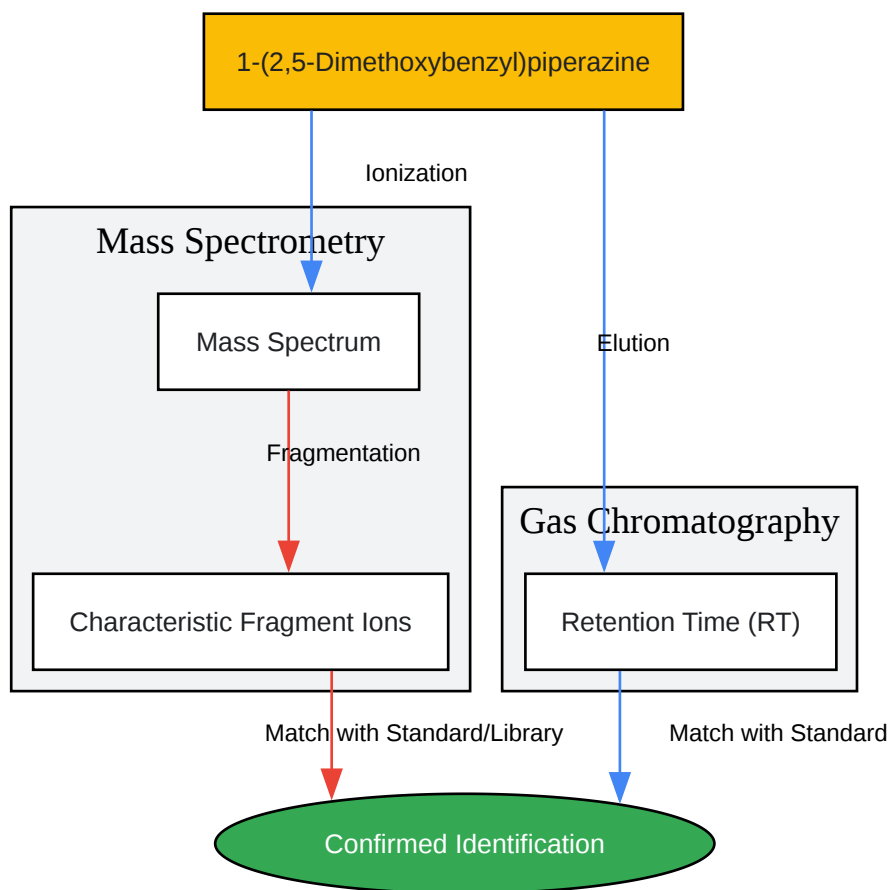


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Caption: Experimental workflow for the GC-MS analysis.

Signaling Pathway and Logical Relationships

The logical flow for the identification and confirmation of **1-(2,5-Dimethoxybenzyl)piperazine hydrochloride** is depicted below.



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Caption: Logical flow for compound identification.

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